

# Personal protective equipment for handling 3-Pyridylamide oxime

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Pyridylamide oxime

Cat. No.: B074858

[Get Quote](#)

## Essential Safety and Handling Guide for 3-Pyridylamide Oxime

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Pyridylamide oxime** (also known as 3-Pyridinealdoxime). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical and Physical Properties

A summary of the key quantitative data for **3-Pyridylamide oxime** is presented below.

| Property          | Value  | Reference                               |
|-------------------|--|---|
| CAS Number        | 1193-92-6                                      | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Formula | C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O | <a href="#">[2]</a>                     |
| Molecular Weight  | 137.14 g/mol                                   | <a href="#">[3]</a>                     |
| Appearance        | White powder                                   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Melting Point     | 149 - 153 °C (300.2 - 307.4 °F)                | <a href="#">[2]</a>                     |
| Purity            | ≥97.0%   | <a href="#">[3]</a>                     |

## Hazard Identification and Personal Protective Equipment (PPE)

Emergency Overview: Caution! May cause eye and skin irritation. May cause respiratory and digestive tract irritation. The toxicological properties of this material have not been fully investigated.[\[1\]](#)

### Recommended Personal Protective Equipment (PPE)

To mitigate risks, the following personal protective equipment is mandatory when handling **3-Pyridylamide oxime**.

| Protection Type         | Specific PPE Requirement  | Rationale   |
|-------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a risk of splashing. <a href="#">[4]</a> <a href="#">[5]</a>          | Protects against eye irritation from dust particles and potential splashes. <a href="#">[1]</a> <a href="#">[2]</a>   |
| Skin Protection         | Chemical-resistant gloves (e.g., nitrile rubber). A flame-resistant lab coat and long-sleeved clothing to cover all exposed skin. <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> | Prevents skin irritation upon contact. <a href="#">[1]</a> <a href="#">[2]</a> Contaminated clothing should be removed and washed before reuse. <a href="#">[1]</a> |
| Respiratory Protection  | Use in a well-ventilated area. A NIOSH-approved respirator is required if dust is generated or if working outside of a fume hood. <a href="#">[8]</a> <a href="#">[9]</a>                     | Prevents respiratory tract irritation from inhalation of dust. <a href="#">[1]</a> <a href="#">[2]</a>  |
| Footwear                | Closed-toe shoes are required in all laboratory settings. <a href="#">[4]</a>   | Protects feet from spills and falling objects.  |

## Operational Plan: Safe Handling Protocol

Adherence to a strict, step-by-step operational protocol is crucial for minimizing exposure and ensuring safety.

## Engineering Controls

- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood to minimize dust generation and accumulation.[\[1\]](#)[\[10\]](#)
- An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[1\]](#)[\[2\]](#)

## Step-by-Step Handling Procedure

- Preparation:
  - Review the Safety Data Sheet (SDS) for **3-Pyridylamide oxime** before beginning work.[\[5\]](#)
  - Ensure the work area is clean and uncluttered.[\[10\]](#)
  - Don all required PPE as specified in the table above.
- Handling:
  - Avoid breathing dust.[\[2\]](#) Minimize dust generation during handling and weighing.
  - Avoid contact with eyes, skin, and clothing.[\[1\]](#)
  - Do not eat, drink, or smoke in the work area.[\[2\]](#)[\[10\]](#)
  - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material.
- Storage:
  - Store in a tightly closed container.[\[1\]](#)[\[2\]](#)
  - Keep in a cool, dry, and well-ventilated area away from incompatible substances.[\[1\]](#)
- Post-Handling:

- Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[2\]](#)
- Clean the work surface to decontaminate it.
- Properly remove and store or dispose of PPE.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention.[\[1\]](#)

## Disposal Plan

Dispose of **3-Pyridylamide oxime** and any contaminated materials as hazardous waste.

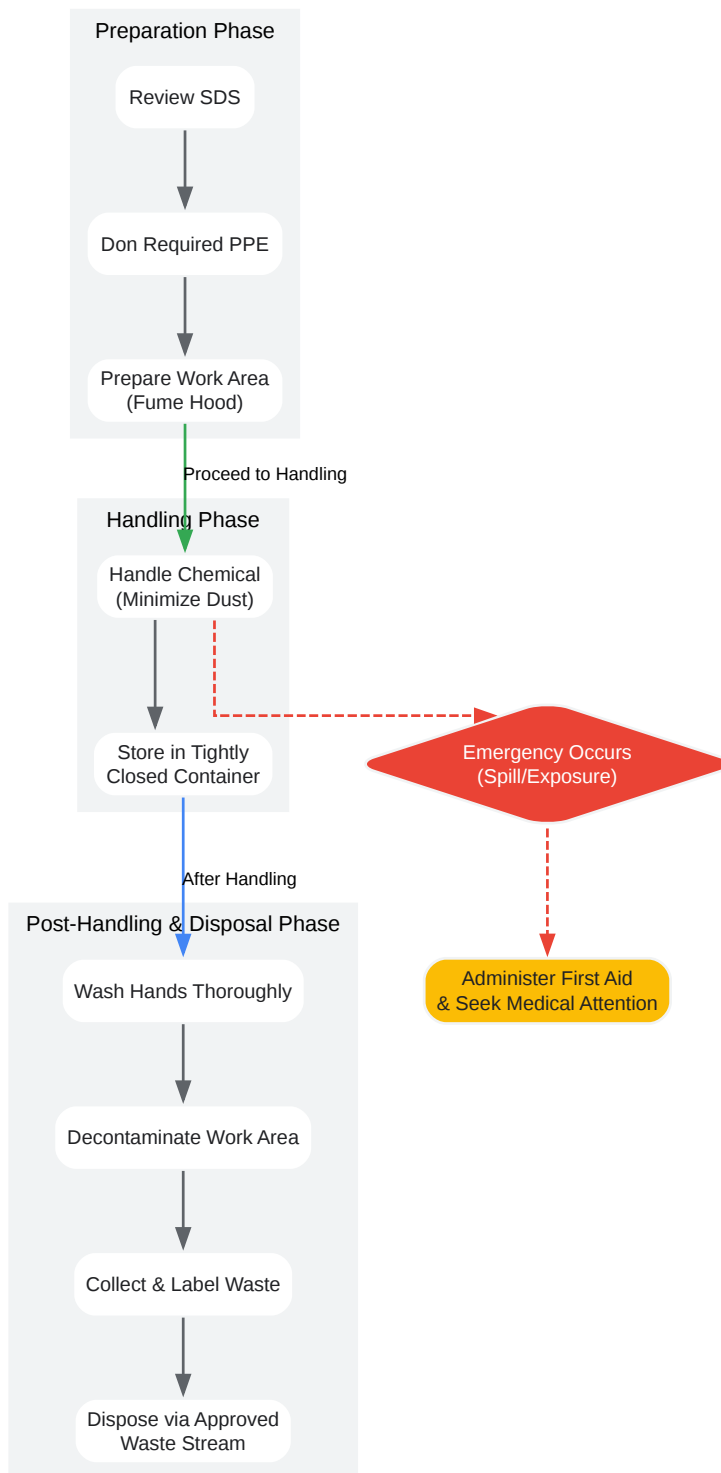
## Step-by-Step Disposal Protocol

- Waste Collection:
  - Collect waste **3-Pyridylamide oxime** and any materials contaminated with it (e.g., gloves, weighing paper, paper towels) in a designated, properly labeled, and sealed hazardous waste container.
- Labeling:
  - Clearly label the waste container with "Hazardous Waste" and the chemical name: "**3-Pyridylamide oxime**".
- Storage of Waste:

- Store the sealed waste container in a designated, secure area away from incompatible materials, pending pickup by a licensed waste disposal contractor.
- Disposal:
  - Dispose of the contents and the container in accordance with all applicable local, state, and federal regulations at an approved waste disposal plant.<sup>[2]</sup> Do not dispose of it down the drain.

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **3-Pyridylamide oxime**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **3-Pyridylamide Oxime**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
- 2. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 3. [file.medchemexpress.com](http://file.medchemexpress.com) [[file.medchemexpress.com](http://file.medchemexpress.com)]
- 4. Personal Protective Equipment in Chemistry | Environmental Health and Safety [[ehs.dartmouth.edu](http://ehs.dartmouth.edu)]
- 5. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [[ncbi.nlm.nih.gov](http://ncbi.nlm.nih.gov)]
- 6. [agsci.oregonstate.edu](http://agsci.oregonstate.edu) [[agsci.oregonstate.edu](http://agsci.oregonstate.edu)]
- 7. WERCS Studio - Application Error [[assets.thermofisher.com](http://assets.thermofisher.com)]
- 8. Personal Protective Equipment (PPE) - CHEMM [[chemm.hhs.gov](http://chemm.hhs.gov)]
- 9. 1910.120 App B - General Description and Discussion of the Levels of Protection and Protective Gear | Occupational Safety and Health Administration [[osha.gov](http://osha.gov)]
- 10. [artsci.usu.edu](http://artsci.usu.edu) [[artsci.usu.edu](http://artsci.usu.edu)]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Pyridylamide oxime]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074858#personal-protective-equipment-for-handling-3-pyridylamide-oxime>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)